

Personal protective equipment for handling 2-Methyltetrahydrofuran-3-one

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Compound of Interest

Compound Name: 2-Methyltetrahydrofuran-3-one

Cat. No.: B1294639

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Essential Safety and Handling Guide for 2-Methyltetrahydrofuran-3-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **2-Methyltetrahydrofuran-3-one**, including detailed operational and disposal plans. Our goal is to furnish you with the necessary procedural guidance to ensure a safe laboratory environment.

Hazard Overview

2-Methyltetrahydrofuran-3-one is a flammable liquid and vapor[1]. It is crucial to keep it away from heat, sparks, open flames, and other ignition sources[1][2]. Safety data sheets present some conflicting information regarding its health hazards. While some sources indicate it may cause skin and eye irritation and can be harmful if swallowed, others suggest it has no irritant effect on the skin or eyes[1]. Given these discrepancies, it is prudent to handle this chemical with a high degree of caution and assume it is hazardous upon contact.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **2-Methyltetrahydrofuran-3-one**. The following table summarizes the recommended equipment for various laboratory activities.

Task	Required Personal Protective Equipment
Routine Handling (Small Quantities)	- Gloves: Chemical-resistant gloves (e.g., Nitrile rubber, Polyvinyl alcohol)[3][4]. - Eye Protection: Safety glasses with side shields or chemical splash goggles[5]. - Lab Coat: Standard laboratory coat.
Large-Scale Operations or Splashes	- Gloves: Chemical-resistant gloves (e.g., PVA, Viton for high solvent resistance)[3][6]. - Eye Protection: Chemical splash goggles and a face shield[1]. - Protective Clothing: Flame-retardant and chemical-resistant apron or coveralls[7][8].
Spill Cleanup	- Gloves: Heavy-duty chemical-resistant gloves. - Eye Protection: Chemical splash goggles and a face shield. - Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 136 approved respirator with an organic vapor cartridge if ventilation is inadequate or for large spills[5]. - Protective Clothing: Chemical-resistant suit or coveralls.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is critical for the safe handling of **2-Methyltetrahydrofuran-3-one**. The following workflow outlines the key steps from acquisition to use.



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Caption: Workflow for Safe Handling of **2-Methyltetrahydrofuran-3-one**.

Experimental Protocol:

- Review Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **2-Methyltetrahydrofuran-3-one**[\[1\]](#).
- Prepare Work Area: Ensure a well-ventilated work area, preferably a chemical fume hood. Remove all potential ignition sources[\[1\]](#). Have spill cleanup materials readily available.
- Don Appropriate PPE: Wear the personal protective equipment as specified in the table above for the intended task.
- Dispense Chemical: Ground and bond containers when transferring the liquid to prevent static discharge. Use non-sparking tools.
- Perform Experiment: Carry out the experimental procedure, minimizing the generation of vapors. Keep containers tightly closed when not in use[\[2\]](#).
- Decontaminate: After use, decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Doff PPE: Remove PPE in the correct order to avoid contamination.
- Dispose of Waste: Dispose of all waste materials according to the disposal plan.

Disposal Plan

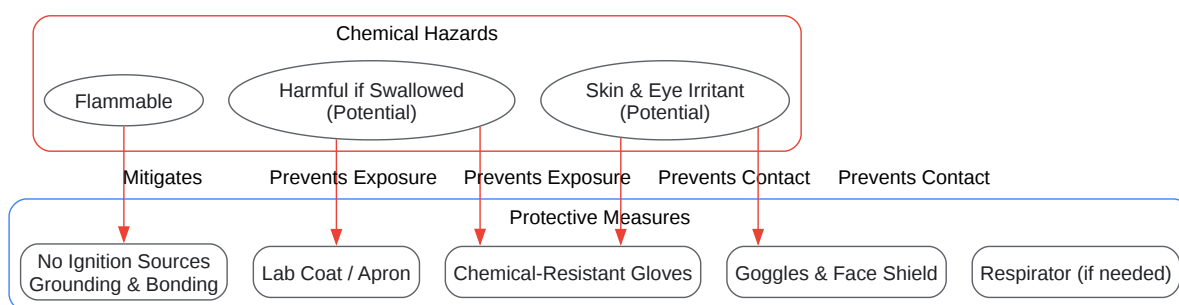
Proper disposal of **2-Methyltetrahydrofuran-3-one** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection:

- Liquid Waste: Collect unused **2-Methyltetrahydrofuran-3-one** and solutions containing it in a designated, labeled, and sealed waste container. The container should be compatible with flammable organic solvents.
- Solid Waste: Contaminated items such as gloves, absorbent materials, and empty containers must be collected in a separate, clearly labeled hazardous waste container. Empty containers may retain product residue and should be handled as hazardous waste[\[2\]](#)[\[5\]](#).

Disposal Procedure:

All waste must be disposed of in accordance with local, regional, and national regulations^{[1][2]}. Do not dispose of this chemical down the drain or with general household garbage^[1]. Contact your institution's environmental health and safety (EHS) office for specific guidance on hazardous waste disposal procedures.



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Caption: Relationship between Hazards and Protective Measures.

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